

An In-depth Technical Guide on 3-Phenylpent-4-enal

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Compound of Interest

Compound Name: 3-Phenylpent-4-enal

Cat. No.: B15287423

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This technical guide provides essential information regarding the molecular properties of **3-Phenylpent-4-enal**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Molecular Data Summary

The fundamental molecular characteristics of **3-Phenylpent-4-enal** are summarized in the table below for straightforward reference and comparison.

Parameter	Value
Molecular Formula	C ₁₁ H ₁₂ O [1] [2] [3] [4] [5]
Molecular Weight	160.21 g/mol [3]
Alternate Molecular Weight	160.216 g/mol [1] [4]

Experimental Protocols

Detailed experimental methodologies for the determination of molecular weight and formula are rooted in standard analytical chemistry techniques.

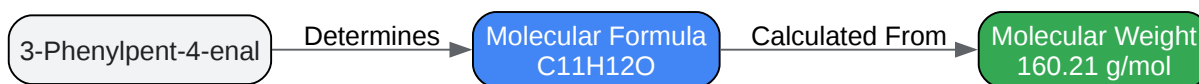
Molecular Formula Determination: The molecular formula is typically established through a combination of elemental analysis and mass spectrometry.

- **Elemental Analysis:** This technique determines the mass percentages of the constituent elements (carbon, hydrogen, and oxygen). These percentages are then used to derive the empirical formula.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) provides a highly accurate measurement of the molecule's mass-to-charge ratio, which allows for the determination of the precise molecular weight. This, in conjunction with the empirical formula, confirms the molecular formula.

Molecular Weight Determination: The molecular weight is experimentally determined using mass spectrometry. The peak in the mass spectrum corresponding to the molecular ion (M⁺) provides the molecular weight of the compound.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical name to its molecular formula and subsequently to its molecular weight.



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Caption: Relationship between chemical name, formula, and molecular weight.

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